

6-Isopropylindole hazard statements H302 H317

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Compound Focus: 6-Isopropylindole

CAS No.: 32996-24-0

Cat. No.: S1913588

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Hazard Identification for 6-Isopropylindole

The table below summarizes the specific hazards associated with **6-Isopropylindole** (CAS 32996-24-0) based on the harmonized classification system [1].

Hazard Statement Code	Meaning	Risk and Safety Precautions
H302 (Acute Tox. 4 Oral)	Harmful if swallowed	May cause adverse health effects if ingested.
H317 (Skin Sens. 1)	May cause an allergic skin reaction	Can lead to skin sensitization, an allergic response upon contact.
Other Hazards	Acute Tox. 4 Oral	The substance is classified for acute oral toxicity.
	WGK 3	It is classified as highly hazardous to water (water hazard class 3) [1].

Safety and Handling Protocols

For safe handling of **6-Isopropylindole**, adhere to the following personal protective equipment (PPE) and storage guidelines [1]:

- **Personal Protective Equipment (PPE):** Wear a **dust mask type N95 (US)**, **eyesidears**, **facesidears**, and **gloves** to prevent inhalation, eye contact, and skin exposure.
- **Storage:** The safety data sheet indicates a storage class code of **11 (Combustible Solids)**. Store in a cool, well-ventilated place, away from ignition sources.
- **Physical Properties:** The compound is a solid with a melting point (mp) of **36-40 °C** [1].

Frequently Asked Questions

What is the clinical significance of the isopropyl group in this compound?

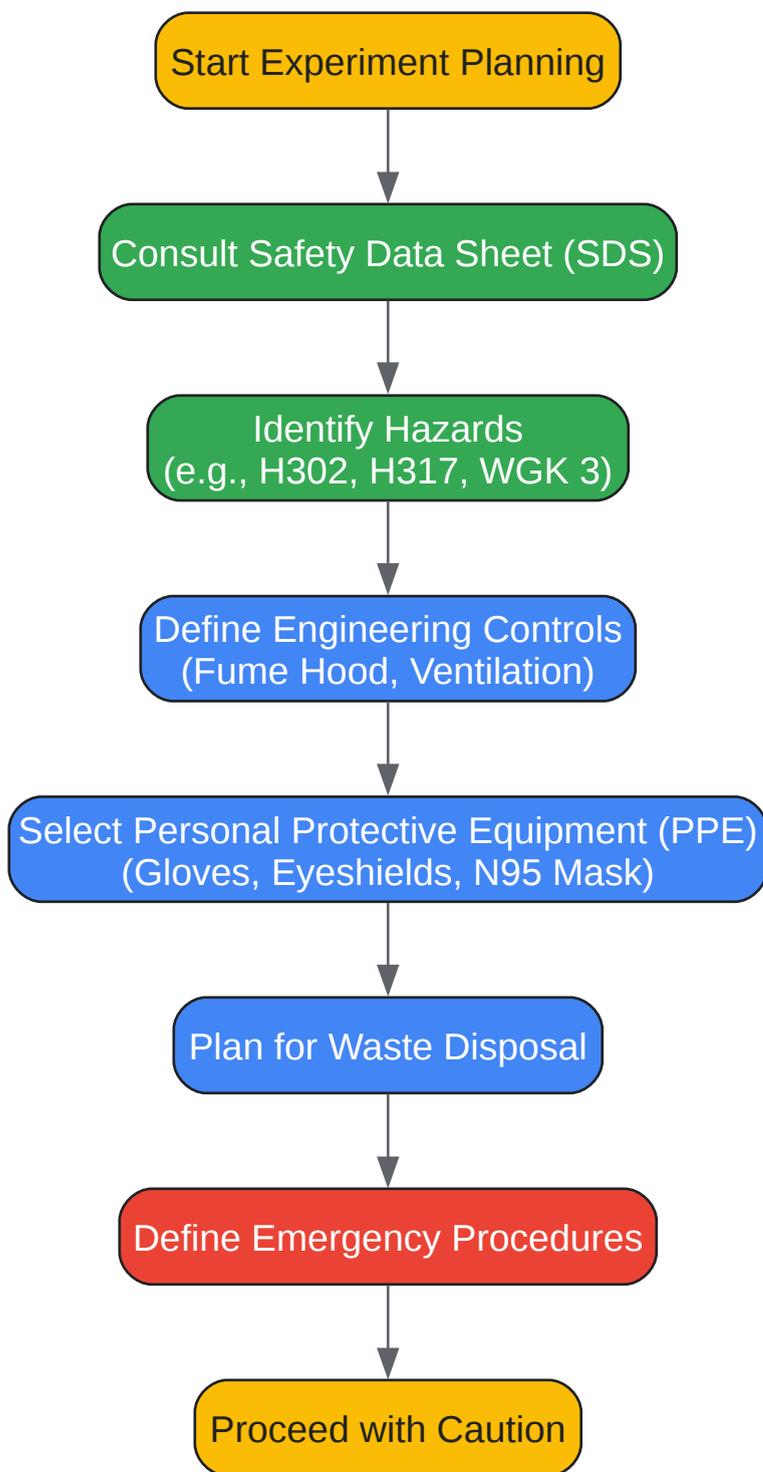
While **6-Isopropylindole** itself is an organic synthetic intermediate, the isopropyl (isopropanol) moiety is well-studied in toxicology. Isopropanol is a central nervous system (CNS) depressant. In cases of poisoning, it causes CNS and respiratory depression and can lead to circulatory collapse. Its metabolism produces **acetone**, which contributes to the observed toxicity, notably ketonemia and ketonuria without a significant metabolic acidosis [2]. This information is crucial for understanding the potential systemic toxicity of the compound or its metabolites.

Are there other related hazards I should be aware of?

Yes. The search results highlight that other chemicals used in laboratory settings, such as methacrylates (e.g., 2-hydroxyethyl methacrylate, HEMA), are known to cause **allergic reactions and respiratory irritation** [3]. This underscores the importance of a comprehensive chemical hygiene plan. Always consult the Safety Data Sheet (SDS) for every chemical you handle, as it provides the complete hazard profile, first-aid measures, and fire-fighting measures.

Experimental Risk Assessment Workflow

For any experiment involving **6-Isopropylindole**, you should follow a logical risk assessment process. The diagram below outlines the key steps to ensure safety.



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I hope this structured information helps you establish a safe working environment. Since the search results did not contain specific experimental methodologies, you may need to consult specialized chemical synthesis databases or literature to develop detailed protocols.

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References

1. - 6 97 32996-24-0 Isopropylindole [sigmaaldrich.com]
2. Isopropanol poisoning [pubmed.ncbi.nlm.nih.gov]
3. two methacrylates as Classifying and irritant substances sensitising [anses.fr]

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